

An In-depth Technical Guide to 2,6-Dimethylphenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,6-Dimethylphenol

Cat. No.: B3422313

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,6-Dimethylphenol (2,6-DMP), also known as 2,6-xylenol, is a pivotal organic compound with the chemical formula $(\text{CH}_3)_2\text{C}_6\text{H}_3\text{OH}$. While a seemingly simple substituted phenol, its unique structural arrangement—featuring two methyl groups ortho to the hydroxyl group—imparts significant steric hindrance that dictates its chemical reactivity and industrial utility. This guide provides a comprehensive technical overview of 2,6-DMP, detailing its core physicochemical properties, spectroscopic signature, industrial synthesis, and key chemical reactions. It serves as a foundational resource for professionals leveraging this molecule in polymer science, pharmaceutical synthesis, and the development of advanced materials.

Molecular Structure and Physicochemical Properties

2,6-Dimethylphenol is an aromatic alcohol consisting of a benzene ring substituted with a hydroxyl (-OH) group and two methyl (- CH_3) groups at the adjacent (ortho) positions 2 and 6.^[1] This specific isomeric arrangement is the cornerstone of its chemical identity.

Causality Behind Key Properties:

- **Steric Hindrance:** The two bulky methyl groups flanking the hydroxyl group create a sterically hindered environment. This physical obstruction is a dominant factor in its reactivity. It

hinders typical phenol reactions at the hydroxyl group, such as etherification with bulky electrophiles, but critically, it favors the C-O coupling required for polymerization.

- **Electronic Effects:** The methyl groups are weakly electron-donating, which slightly activates the aromatic ring toward electrophilic substitution. However, the steric hindrance often overrides these electronic effects, directing reactivity pathways.
- **Acidity:** As a phenol derivative, 2,6-DMP is a weak acid. The electron-donating methyl groups slightly decrease its acidity compared to unsubstituted phenol, resulting in a pKa of approximately 10.59.[\[2\]](#)

A summary of its core physicochemical properties is presented below for rapid reference.

Property	Value	Source(s)
CAS Number	576-26-1	[2] [3] [4] [5] [6]
Molecular Formula	C ₈ H ₁₀ O	[2] [5] [7] [8]
Molecular Weight	122.16 g/mol	[1] [2] [5] [7]
Appearance	White to off-white crystalline solid	[1] [2] [9]
Melting Point	43-48 °C (109-118 °F)	[1] [2] [5] [8]
Boiling Point	203 °C (397 °F)	[1] [2] [5] [8]
Density	~1.15 g/cm ³	[2]
pKa	10.59 (at 25°C)	[2]
Solubility	Slightly soluble in water (~8-10 g/L at 20°C); soluble in alcohol, ether, benzene, chloroform, and alkali solutions.	[1] [2] [9]
Flash Point	~86 °C (187 °F)	[8]

Spectroscopic Characterization

For unambiguous identification and quality control, understanding the spectroscopic profile of 2,6-DMP is essential.

- ^1H NMR (Proton NMR): The proton NMR spectrum is highly characteristic. It typically shows a singlet for the hydroxyl proton (-OH), a singlet for the six protons of the two equivalent methyl groups (-CH₃), and a multiplet pattern for the three protons on the aromatic ring.[10]
- ^{13}C NMR (Carbon NMR): The carbon spectrum will display distinct signals for the four unique carbon environments in the molecule: the methyl carbons, the two aromatic carbons bonded to the methyl groups, the aromatic carbon bonded to the hydroxyl group, and the remaining aromatic carbons.
- IR (Infrared) Spectroscopy: The IR spectrum prominently features a broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretching of the hydroxyl group. Strong absorptions related to C-H stretching of the methyl and aromatic groups appear around 2850-3100 cm⁻¹, and characteristic aromatic C=C stretching bands are observed in the 1450-1600 cm⁻¹ region.[11]
- Mass Spectrometry (MS): Electron ionization mass spectrometry will show a strong molecular ion (M⁺) peak at m/z = 122, corresponding to the molecular weight of the compound.[12]

Industrial Synthesis and Manufacturing

The primary industrial route to 2,6-DMP is the selective ortho-alkylation of phenol with methanol in the vapor phase.[8][13] This process is conducted at high temperatures over a solid acid catalyst.[8]

Key Process Steps:

- Feed Preparation: Gaseous phenol and methanol are mixed, often with a carrier gas like nitrogen.[14]
- Catalytic Reaction: The gas mixture is passed through a reactor (e.g., a fluidized bed reactor) containing a metal oxide catalyst, such as magnesium oxide, cerium oxide, or manganese oxide-based catalysts.[13][15][16]

- Reaction Conditions: The reaction is typically carried out at elevated temperatures (e.g., 350-550 °C).[14][16]
- Product Separation: The product stream, containing 2,6-DMP, o-cresol, unreacted phenol, and other byproducts, is cooled.
- Purification: The desired 2,6-DMP is separated and purified from the mixture, usually via fractional distillation.[7][9]

The choice of catalyst is critical for achieving high selectivity towards the 2,6-isomer over other methylated phenols.[16]

Fig. 1: Industrial synthesis workflow for **2,6-Dimethylphenol**.

Key Reactions and Reactivity

The unique structure of 2,6-DMP governs its reactivity, making it a valuable monomer for high-performance polymers.

Oxidative Coupling Polymerization

The most significant industrial reaction of 2,6-DMP is its oxidative coupling to form poly(p-phenylene oxide) (PPO), also known as polyphenylene ether (PPE).[1][15][17] This polymerization is typically catalyzed by a copper-amine complex in the presence of oxygen.[18][19][20]

The steric hindrance of the ortho-methyl groups prevents unwanted side reactions and directs the polymerization to proceed via C-O coupling, forming a linear polymer chain.[21] PPO is a high-performance thermoplastic renowned for its excellent thermal stability, dimensional strength, and dielectric properties.[1][15]

Fig. 2: Oxidative coupling of 2,6-DMP to form PPO polymer.

Other Reactions

- Derivatization: It serves as a precursor for other important chemicals. For example, reaction with ammonia can produce 2,6-dimethylaniline, and chlorination yields the antiseptic chloroxylenol.[8]

- **Antioxidant Synthesis:** The phenolic moiety makes 2,6-DMP and its derivatives effective antioxidants, used to prevent degradation in plastics, rubbers, and oils.[1][9]

Applications

The applications of 2,6-DMP are diverse and critical to several advanced industries:

- **High-Performance Polymers:** Its primary application is as the monomer for PPO (PPE) resins.[1][9][17] These are used in automotive parts, electronics, and industrial machinery due to their high heat resistance and mechanical stability.[1][15]
- **Pharmaceutical Intermediate:** It is a key starting material in the synthesis of certain pharmaceuticals.[1][22]
- **Antioxidants and Stabilizers:** Used in the production of antioxidants for various materials.[1][9]
- **Disinfectants and Agrochemicals:** Serves as an intermediate for disinfectants and in the synthesis of some pesticides and herbicides.[1][17]
- **Other Chemical Synthesis:** It acts as a versatile building block for specialty chemicals, dyes, and other resins.[1][22]

Safety and Handling

2,6-Dimethylphenol is classified as a toxic and corrosive substance.[4][23]

- **Hazards:** It is toxic if swallowed or in contact with skin and causes severe skin burns and eye damage.[4][23][24] Inhalation may be fatal due to respiratory system damage.[25] It is also toxic to aquatic life with long-lasting effects.[4][24]
- **Personal Protective Equipment (PPE):** When handling 2,6-DMP, appropriate PPE is mandatory. This includes chemical-resistant gloves, safety glasses with a face shield, and protective clothing.[23][26] Work should be conducted in a well-ventilated area or under a chemical fume hood.[23][27]
- **Storage:** Store in a cool, dry, well-ventilated area, away from incompatible materials such as oxidizing agents, acid chlorides, bases, steel, and copper alloys.[2][25] The container should

be tightly closed.[24]

- Spill Response: In case of a spill, remove all ignition sources. Dampen the solid material with ethanol (60-70%) before transferring to a suitable container for disposal.[25]

Experimental Protocol: Synthesis of a 2,6-DMP Derivative

This protocol describes a representative laboratory-scale reaction, illustrating the use of 2,6-DMP as a nucleophile.

Objective: Synthesis of Ethyl 3-(2,6-dimethylphenoxy)propenoate via a Michael-type addition.

Self-Validation System: The success of the reaction is validated by monitoring the consumption of starting materials via Thin-Layer Chromatography (TLC) and characterization of the final product by ^1H NMR to confirm the formation of the new C-O bond and the presence of the ethyl propiolate moiety.

Materials:

- **2,6-Dimethylphenol** (1.5 g, 12.3 mmol)
- Ethyl propiolate (1.2 mL, 12.6 mmol)
- 1,4-Diazabicyclo[2.2.2]octane (DABCO) (100 mg, 0.9 mmol)
- Dichloromethane (DCM), anhydrous (5 mL)
- Ethyl acetate
- 10% Potassium hydroxide (KOH) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)

Methodology:

- To a dry round-bottom flask under a nitrogen atmosphere, add **2,6-dimethylphenol** (1.5 g), DABCO (100 mg), and dichloromethane (2 mL).[28]
- Stir the mixture magnetically until all solids dissolve.
- Prepare a solution of ethyl propiolate (1.2 mL) in dichloromethane (3 mL).[28]
- Slowly add the ethyl propiolate solution dropwise to the reaction mixture over a period of 5-10 minutes.[28]
- Monitor the reaction progress using TLC (eluent: n-hexane/ethyl acetate). The disappearance of the 2,6-DMP spot and the appearance of a new product spot indicates reaction progression.
- Once the reaction is complete (typically after several hours at room temperature), dilute the mixture with ethyl acetate (~70 mL).[28]
- Transfer the solution to a separatory funnel and wash with 10% KOH solution to remove any unreacted phenol, followed by a wash with saturated brine.[28]
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude product.[28]
- Purify the product via column chromatography if necessary.
- Characterize the final product (Ethyl 3-(2,6-dimethylphenoxy)propenoate) by ^1H NMR, ^{13}C NMR, and MS to confirm its structure and purity.

Conclusion

2,6-Dimethylphenol is a cornerstone chemical intermediate whose industrial importance is disproportionate to its simple structure. The steric hindrance provided by its ortho-methyl groups is not a limitation but a critical design feature that enables the controlled synthesis of high-performance PPO polymers. A thorough understanding of its properties, synthesis, and reactivity is fundamental for scientists and researchers aiming to innovate in materials science, organic synthesis, and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharm.sinocurechem.com [pharm.sinocurechem.com]
- 2. 2,6-Dimethylphenol CAS#: 576-26-1 [m.chemicalbook.com]
- 3. 2,6-Dimethylphenol | 576-26-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. 2,6-Dimethylphenol 99 576-26-1 [sigmaaldrich.com]
- 6. 2,6-Dimethylphenol | CAS 576-26-1 | LGC Standards [lgcstandards.com]
- 7. 2,6-Dimethylphenol synthesis - chemicalbook [chemicalbook.com]
- 8. 2,6-Xylenol - Wikipedia [en.wikipedia.org]
- 9. 2,6-Dimethylphenol | 576-26-1 [chemicalbook.com]
- 10. 2,6-Dimethylphenol(576-26-1) 1H NMR spectrum [chemicalbook.com]
- 11. Phenol, 2,6-dimethyl- [webbook.nist.gov]
- 12. Phenol, 2,6-dimethyl- [webbook.nist.gov]
- 13. US3901947A - Production of 2,6-xylenol - Google Patents [patents.google.com]
- 14. prepchem.com [prepchem.com]
- 15. researchgate.net [researchgate.net]
- 16. Method for making 2,6-xylenol - Eureka | Patsnap [eureka.patsnap.com]
- 17. nbanno.com [nbanno.com]
- 18. mdpi.com [mdpi.com]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. fibertech.or.jp [fibertech.or.jp]
- 22. Page loading... [guidechem.com]

- 23. cdhfinechemical.com [cdhfinechemical.com]
- 24. chemicalbook.com [chemicalbook.com]
- 25. 2,6-DIMETHYLPHENOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 26. echemi.com [echemi.com]
- 27. fishersci.com [fishersci.com]
- 28. Page loading... [guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Dimethylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3422313#2-6-dimethylphenol-basic-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com